

solubility of (2-bromophenyl)methanesulfonyl chloride in common organic solvents

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Compound of Interest

Compound Name: (2-bromophenyl)methanesulfonyl
Chloride

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An In-depth Technical Guide to the Solubility of **(2-bromophenyl)methanesulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **(2-bromophenyl)methanesulfonyl chloride** (CAS No: 24974-74-1), a key reagent in organic synthesis. Due to the limited availability of specific quantitative solubility data in published literature, this document focuses on its predicted qualitative solubility in a range of common organic solvents, based on the known behavior of analogous arylsulfonyl chlorides. Furthermore, this guide furnishes detailed experimental protocols for both qualitative and quantitative solubility determination, intended to aid researchers in practical laboratory settings.

Introduction

(2-bromophenyl)methanesulfonyl chloride is an organosulfur compound featuring a sulfonyl chloride functional group attached to a brominated benzyl moiety. Its chemical structure ($C_7H_6BrClO_2S$) lends it significant utility as a building block in the synthesis of complex organic molecules, particularly in the development of pharmaceutical agents and other specialty chemicals.^[1] The sulfonyl chloride group is highly reactive, serving as an excellent electrophile for introducing the sulfonyl group into various molecules.^[2] Understanding the solubility of this

reagent is paramount for reaction design, purification, and formulation, directly impacting reaction kinetics, yield, and product purity.

Compound Properties:

- CAS Number: 24974-74-1[3]
- Molecular Formula: C₇H₆BrClO₂S[3]
- Molecular Weight: 269.54 g/mol [3]
- Appearance: Solid (Melting Point: 78 °C)[4]

Solubility Profile of (2-bromophenyl)methanesulfonyl chloride

Quantitative solubility data for **(2-bromophenyl)methanesulfonyl chloride** is not extensively documented in scientific literature. However, based on the general principles of "like dissolves like" and the known solubility of similar sulfonyl chlorides like benzenesulfonyl chloride and 2-methylbenzenesulfonyl chloride, a qualitative solubility profile can be reliably predicted.[2][5]

Sulfonyl chlorides are generally characterized by their good solubility in a wide array of aprotic organic solvents and their reactive nature towards protic solvents like water and alcohols.[6][7] The presence of the polar sulfonyl chloride group combined with the largely nonpolar bromophenyl ring allows for dissolution in solvents spanning a range of polarities.

Table 1: Predicted Qualitative Solubility of **(2-bromophenyl)methanesulfonyl chloride** in Common Organic Solvents

Solvent Class	Solvent Name	Predicted Solubility	Rationale & Remarks
Halogenated	Dichloromethane (DCM)	High	Excellent solvent for many sulfonyl chlorides.[2] Its polarity is well-suited for dissolving the compound without significant reaction.
Chloroform	High	Similar to DCM, it is a standard solvent for reactions involving sulfonyl chlorides.[5]	
Ethers	Diethyl Ether	High	Commonly used as a solvent for sulfonyl chlorides.[5]
Tetrahydrofuran (THF)	High	A polar aprotic ether that effectively dissolves sulfonyl chlorides. Often used in reactions with amines.	
Ketones	Acetone	High	A polar aprotic solvent known to be effective for dissolving compounds like 2-methylbenzenesulfonyl chloride.[2]
Esters	Ethyl Acetate	High	A moderately polar solvent in which sulfonyl chlorides generally show good solubility.[2]

Aromatics	Toluene	Medium to High	The aromatic ring of toluene interacts favorably with the bromophenyl group of the solute.
Benzene	Medium to High	Similar to toluene, provides favorable interactions for dissolution.[5]	
Polar Aprotic	Acetonitrile (ACN)	Medium	Should be a suitable solvent, though may be slightly less effective than halogenated solvents for some analogs.
Dimethylformamide (DMF)	Soluble (Reactive)	While it will dissolve the compound, DMF can slowly react with sulfonyl chlorides, especially at elevated temperatures. Use with caution.	
Dimethyl Sulfoxide (DMSO)	Soluble (Reactive)	Similar to DMF, DMSO is a strong solvent but can promote decomposition or side reactions.	
Hydrocarbons	Hexanes / Heptane	Low	As nonpolar solvents, they are generally poor solvents for the relatively polar sulfonyl chloride group. Often used as

anti-solvents for crystallization.

Alcohols

Methanol / Ethanol

Reactive

Sulfonyl chlorides react with alcohols to form sulfonate esters. Dissolution is followed by solvolysis.[8]

Aqueous

Water

Insoluble (Reactive)

Sulfonyl chlorides are generally insoluble in water and undergo slow hydrolysis to the corresponding sulfonic acid.[5][6][9][10] This reaction is accelerated by heat and base.

Experimental Protocols for Solubility Determination

To ascertain the precise solubility of **(2-bromophenyl)methanesulfonyl chloride**, standardized experimental protocols should be followed.

Qualitative Solubility Testing

This method provides a rapid assessment of solubility in various solvents, which is useful for solvent screening in reaction and purification development.[11][12]

Objective: To determine if the compound is soluble, partially soluble, or insoluble in a given solvent at a specific concentration (e.g., ~30 mg/mL).

Materials:

- **(2-bromophenyl)methanesulfonyl chloride**
- Small test tubes or vials (e.g., 13x100 mm)
- Graduated pipettes or micropipettes

- Vortex mixer
- The range of solvents to be tested (see Table 1)

Procedure:

- Sample Preparation: Weigh approximately 30 mg of **(2-bromophenyl)methanesulfonyl chloride** into a clean, dry test tube.[\[13\]](#)
- Solvent Addition: Add 1 mL of the selected solvent to the test tube.[\[13\]](#)
- Mixing: Vigorously shake or vortex the mixture for approximately 30-60 seconds.[\[13\]](#)
- Observation: Allow the mixture to stand for 1-2 minutes and observe.
 - Soluble: The solid completely dissolves, leaving a clear, homogeneous solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain. The solution may appear cloudy.
 - Insoluble: The solid does not appear to dissolve at all.
- Record Results: Systematically record the observations for each solvent tested.
- Safety Note: Perform all tests in a well-ventilated fume hood. Sulfonyl chlorides are corrosive and may release HCl upon contact with moisture. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.

Quantitative Solubility Determination (Shake-Flask Method)

This is a widely accepted method for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the exact concentration of a saturated solution of the compound in a specific solvent at a controlled temperature.

Materials:

- **(2-bromophenyl)methanesulfonyl chloride**
- Scintillation vials or flasks with screw caps
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS)
- Volumetric flasks and pipettes for standard preparation

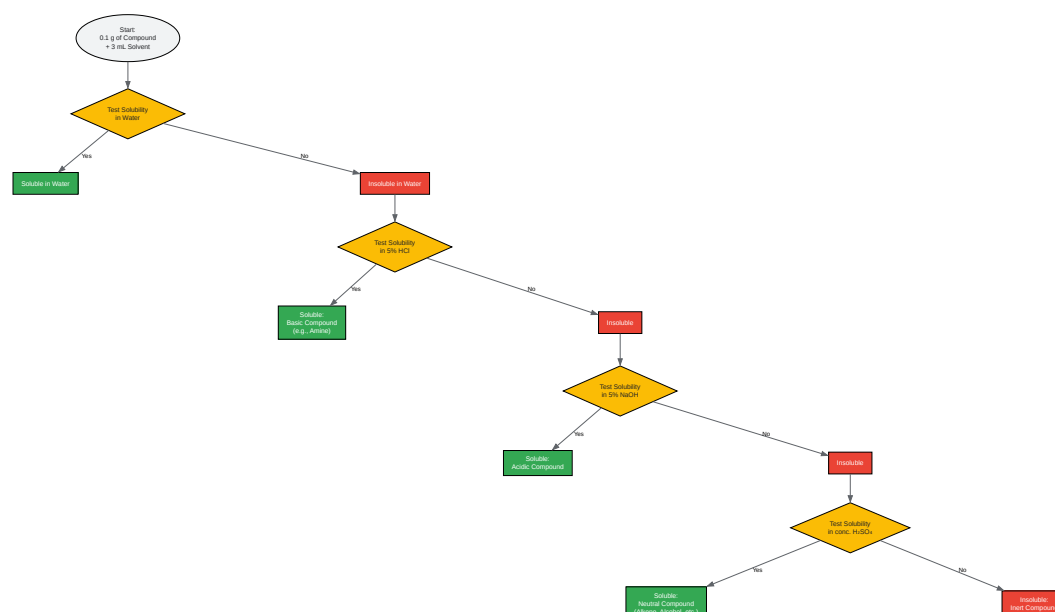
Procedure:

- **Preparation of Supersaturated Mixture:** Add an excess amount of **(2-bromophenyl)methanesulfonyl chloride** to a vial containing a known volume of the chosen solvent. The presence of undissolved solid is essential to ensure equilibrium is reached with a saturated solution.
- **Equilibration:** Seal the vial tightly and place it in a shaker bath set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is achieved.
- **Phase Separation:** After equilibration, cease agitation and allow the vial to stand undisturbed at the same constant temperature for several hours to let the excess solid settle.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately pass the solution through a syringe filter to remove any undissolved microcrystals.
- **Dilution and Analysis:** Accurately dilute the filtered, saturated solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC) to determine the concentration of the solute.

- Calculation: Calculate the original solubility in units such as mg/mL or mol/L by accounting for the dilution factor.

Visualization of Experimental Workflow

The logical process for determining the qualitative solubility of an unknown organic compound can be visualized as a workflow.



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Caption: Experimental workflow for qualitative solubility assessment of an organic compound.

Conclusion

While specific quantitative solubility data for **(2-bromophenyl)methanesulfonyl chloride** remains scarce, a strong predictive understanding can be derived from the behavior of analogous sulfonyl chlorides. It is expected to exhibit high solubility in common aprotic organic

solvents such as dichloromethane, chloroform, tetrahydrofuran, and ethyl acetate, and low solubility in nonpolar hydrocarbon solvents. It is reactive and therefore considered "insolubly reactive" in protic solvents like water and alcohols. For researchers requiring precise data for process modeling or formulation, the detailed experimental protocols provided in this guide offer a robust framework for in-house determination.

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